

in vivo comparison of Fluralaner analogue-2 and other isoxazoline insecticides

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In Vivo Comparative Analysis of Fluralaner and Other Isoxazoline Insecticides

A comprehensive guide for researchers and drug development professionals on the in vivo performance of isoxazoline-class ectoparasiticides.

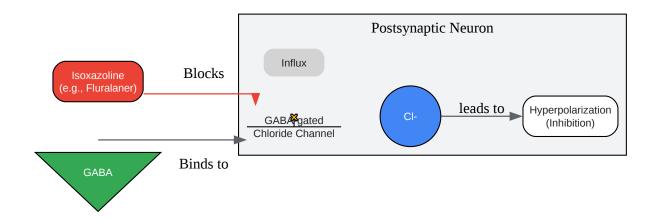
The isoxazoline class of insecticides has become a cornerstone in the management of ectoparasites in veterinary medicine. This guide provides a detailed in vivo comparison of fluralaner and other prominent isoxazoline insecticides, including afoxolaner, sarolaner, and lotilaner. Due to the absence of publicly available in vivo data for a specific "Fluralaner analogue-2," this comparison focuses on the well-documented parent compound, fluralaner, and its commercially available counterparts. The information presented is collated from various scientific studies to assist researchers, scientists, and drug development professionals in their understanding of the comparative efficacy, pharmacokinetics, and safety of these compounds.

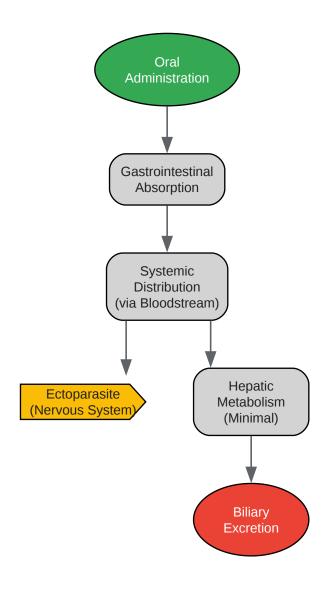
Mechanism of Action

Isoxazoline insecticides share a common mechanism of action. They are non-competitive antagonists of gamma-aminobutyric acid (GABA)-gated chloride channels (GABACIs) and L-glutamate-gated chloride channels (GluCIs) in the nervous systems of arthropods.[1][2][3][4] This binding blocks the transmission of neuronal signals, leading to hyperexcitation, paralysis, and ultimately the death of the insect or acarid.[2][5] A key characteristic of this class is its high



selectivity for invertebrate versus mammalian neuronal receptors, which contributes to their favorable safety profile in host animals.[2][6][7]







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